An In-Depth Technical Guide to 1,4-Butanediol, Dibenzoate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1,4-Butanediol, dibenzoate*
CAS No.:	*19224-27-2*
Cat. No.:	*B097165*

Get Quote

Abstract: This technical guide provides a comprehensive overview of **1,4-Butanediol, dibenzoate** (1,4-BDB), a specialty chemical with significant applications in the polymer industry. The document details its core chemical and physical properties, including its definitive molecular formula and weight. It further explores its synthesis via esterification, its primary role as a plasticizer for polymers such as polyvinyl chloride (PVC), and its unique thermomechanical behavior. This guide is intended for researchers, chemists, and drug development professionals seeking a detailed understanding of this compound, grounded in authoritative data and established experimental methodologies.

Chemical Identity and Core Properties

1,4-Butanediol, dibenzoate is a diester formed from 1,4-butanediol and two equivalents of benzoic acid. This structure imparts specific properties that make it a valuable component in material science.

- Molecular Formula: $C_{18}H_{18}O_4$[1][2]
- Molecular Weight: 298.3331 g/mol [1][2]

© 2026 BenchChem. All rights reserved.

- CAS Registry Number: 19224-27-2[1][2]
- Synonyms: 1,4-Butylene glycol dibenzoate, Benzoic acid, butylene ester, Bis(benzoic acid)tetramethylene ester[1][2][3]

The molecule's structure consists of a flexible four-carbon aliphatic chain (from the butanediol) capped at both ends by rigid benzoate groups. This combination of a flexible spacer and bulky, polar end groups is central to its function in polymer applications.

Visualizing the Molecular Structure

The structural arrangement can be represented using the following diagram:

Caption: Chemical structure of **1,4-Butanediol, dibenzoate** ($C_{18}H_{18}O_4$).

Physicochemical Data Summary

The following table summarizes key quantitative properties of **1,4-Butanediol, dibenzoate**, which are critical for experimental design and process engineering.

Property	Value	Source(s)
Molecular Formula	$C_{18}H_{18}O_4$	[1][2]
Molecular Weight	298.3331 g/mol	[1][2]
CAS Number	19224-27-2	[1][2]
Density	1.151 g/cm^3	[3]
Boiling Point	432.1 °C at 760 mmHg	[3]
Flash Point	215.5 °C	[3]

Synthesis and Manufacturing

The most common and direct method for synthesizing **1,4-Butanediol, dibenzoate** is through the esterification of 1,4-butanediol. This reaction can be performed using either benzoic acid (Fischer esterification) or a more reactive derivative like benzoyl chloride.

© 2026 BenchChem. All rights reserved.

Causality in Synthesis: The Benzoyl Chloride Route

Using benzoyl chloride is often preferred in laboratory settings for achieving high yields under milder conditions compared to direct esterification with benzoic acid. The high reactivity of the acyl chloride obviates the need for strong acid catalysts and simplifies the removal of the byproduct (HCl), which can be neutralized with a mild base.

Experimental Protocol: Synthesis via Benzoyl Chloride

This protocol is based on established esterification methodologies for producing diol dibenzoates.[1]

Materials:

- 1,4-Butanediol (>97% purity)
- Benzoyl Chloride (99% purity)
- Heptane
- A suitable base for neutralization (e.g., aqueous sodium bicarbonate solution)
- Anhydrous sodium sulfate or magnesium sulfate for drying

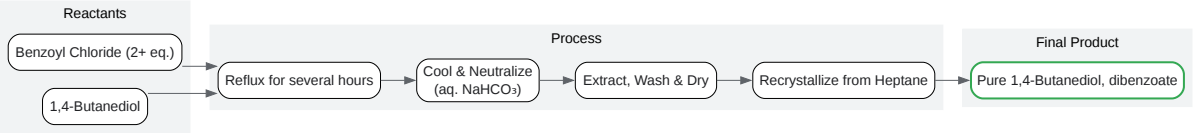
Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, charge 1.0 equivalent of 1,4-butanediol.
- Reagent Addition: Add slightly more than 2.0 equivalents of benzoyl chloride to the flask. The excess ensures the complete conversion of the diol.
- Reflux: Heat the mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Neutralization (Work-up): After the reaction is complete, cool the mixture to room temperature. Carefully add a saturated aqueous solution of sodium bicarbonate to neutralize the hydrochloric acid byproduct and any unreacted benzoyl chloride.

© 2026 BenchChem. All rights reserved.

- Extraction & Purification: Transfer the mixture to a separatory funnel. The product can be extracted with a suitable organic solvent like dichloromethane. Wash the organic layer with water and brine, then dry it over anhydrous sodium sulfate.
- Recrystallization: Remove the solvent under reduced pressure. The crude product is then purified by recrystallization from heptane to yield the final, pure **1,4-Butanediol, dibenzoate**.
- Validation: Confirm the chemical structure and purity of the final product using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy.[1]

Synthesis Workflow Diagram



Click to download full resolution via product page

Caption: A typical laboratory workflow for the synthesis of 1,4-BDB.

Applications in Material Science

The primary application for **1,4-Butanediol, dibenzoate** is as a plasticizer, particularly for polyvinyl chloride (PVC).[1][4][5] Plasticizers are additives that increase the flexibility, workability, and durability of a polymer. The efficacy of 1,4-BDB stems from its molecular structure, which allows it to integrate between PVC polymer chains, disrupting chain-to-chain interactions and lowering the material's glass transition temperature (Tg).

A Reversible, Heat-Activated Plasticizer

A unique characteristic of 1,4-BDB is its behavior as a thermally reversible plasticizer.[1][2] At room temperature, after a period of 24-48 hours, the 1,4-BDB molecules can partially crystallize

© 2026 BenchChem. All rights reserved.

within the PVC matrix.[1][6] This crystallization leads to a loss of plasticizing effect, making the material hard and brittle.

However, upon gentle heating to temperatures above 60°C, these crystals melt, and the plasticizing effect is fully restored.[1][6] This behavior makes 1,4-BDB an intriguing candidate for applications requiring rigidity at ambient temperatures but processability at elevated temperatures, such as a processing aid.[1][2]

"Green Plasticizer" Potential

1,4-BDB has been investigated as a "green" or environmentally friendlier alternative to traditional phthalate-based plasticizers like di(2-ethylhexyl) phthalate (DEHP), which face regulatory scrutiny due to toxicity concerns.[4][5] Studies have shown that 1,4-BDB is readily biodegradable by common soil bacteria without the significant accumulation of metabolites.[1][7]

Safety and Handling

Authoritative toxicological data suggests a generally low hazard profile for **1,4-Butanediol, dibenzoate**. In vitro and in vivo studies have indicated low acute toxicity.[1][7][8]

Key Safety Considerations:

- Reproductive Effects: While one in-vivo rat study showed that 1,4-BDB did not significantly alter overall adult male reproductive function, another two-generational study noted it could produce "subtle but significant alterations of estrogen signaling in the adult testis".[8][9] This warrants careful consideration in applications where human contact is a factor.
- General Handling: As with any chemical, appropriate personal protective equipment (PPE), including safety glasses and chemical-resistant gloves, should be worn.[6] Work should be conducted in a well-ventilated area.
- Regulatory Status: Users must consult the latest Safety Data Sheet (SDS) from their supplier for detailed, region-specific hazard classifications, handling procedures, and disposal information.

Conclusion

© 2026 BenchChem. All rights reserved.

1,4-Butanediol, dibenzoate is a well-defined chemical compound with the molecular formula $C_{18}H_{18}O_4$ and a molecular weight of 298.3331 g/mol . Its synthesis is readily achievable through standard esterification protocols. Its primary value lies in its role as a biodegradable plasticizer with the unique property of thermal reversibility, offering specialized applications as a processing aid in the polymer industry. While it presents a favorable low-toxicity profile, researchers should remain mindful of potential subtle endocrine effects. This guide provides the foundational knowledge for professionals to effectively utilize and further investigate this versatile compound.

References

- K.M. Wierckx, et al. (2018). Designing Green Plasticizers: Linear Alkyl Diol Dibenzoate Plasticizers and a Thermally Reversible Plasticizer. MDPI. [Link]
- NIST. (n.d.). **1,4-Butanediol, dibenzoate**. NIST Chemistry WebBook. [Link]
- A. Navabi, et al. (2023). Thermomechanical Properties of Nontoxic Plasticizers for Polyvinyl Chloride Predicted from Molecular Dynamics Simulations. ACS Applied Materials & Interfaces. [Link]
- E.H. Krenzel, et al. (2018). How Green is Your Plasticizer?. PubMed Central. [Link]
- ResearchGate. (2019). Efficient Preparation of Alkyl Benzoates by Heteropolyacid-Catalysed Esterification of Benzoic Acid under Solvent-Free Condition. ResearchGate. [Link]
- LookChem. (n.d.). Cas 19224-27-2,Bis(benzoic acid)tetramethylene ester. LookChem. [Link]
- ResearchGate. (n.d.). Mechanisms of biodegradation of dibenzoate plasticizers. ResearchGate. [Link]
- ResearchGate. (2023). Molecular dynamics study on the mechanism of poly(amic acid) chemical structure on thermal imidization process and polyimide architecture. ResearchGate. [Link]
- ResearchGate. (2018). Designing Green Plasticizers: Linear Alkyl Diol Dibenzoate Plasticizers and a Thermally Reversible Plasticizer. ResearchGate. [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate. (n.d.). Designing green plasticizers: Influence of molecular geometry on biodegradation and plasticization properties. ResearchGate. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. lookchem.com [lookchem.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. researchgate.net [researchgate.net]
- 6. benchchem.com [benchchem.com]
- 7. researchgate.net [researchgate.net]
- 8. How Green is Your Plasticizer? - PMC [pmc.ncbi.nlm.nih.gov]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1,4-Butanediol, Dibenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b097165/docs#an-in-depth-technical-guide-to-1-4-butanediol-dibenzoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.